Technical Guide: Cabozantinib Impurity 8 (Amino-Linked Analog)

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Compound of Interest

Compound Name:	*4-((6,7-Dimethoxyquinolin-4-yl)amino)phenol*
Cat. No.:	*B8224468*

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Structure, Formation Mechanism, and Analytical Characterization

Executive Summary & Nomenclature Disambiguation

In the impurity profiling of Cabozantinib (Cometriq/Cabometyx), "Impurity 8" is a designation frequently used by reference standard manufacturers (e.g., Clearsynth, ChemScene) to denote 4-[(6,7-dimethoxyquinolin-4-yl)amino]phenol. This compound is a critical process-related impurity arising from the competitive N-alkylation during the synthesis of the key ether intermediate.

Critical Note: Impurity numbering is vendor-specific. While this guide focuses on the most common assignment (CAS 748707-58-6), researchers must verify the CAS number, as some catalogs (e.g., Veeprho) may assign "Impurity 8" to the carboxylic acid degradant.

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Designation	Chemical Name	CAS Number	Classification
Impurity 8 (Primary)	4-[(6,7-dimethoxyquinolin-4-yl)amino]phenol	748707-58-6	Process Impurity (N-Alkylation)
Alternate (Veeprho)	Cabozantinib Carboxylic Acid (Na Salt)	N/A	Degradant (Hydrolysis)
Alternate (Simson)	3-((6,7-Dimethoxyquinolin-4-yl)oxy)aniline	202917-04-2	Process Impurity (Regioisomer)

Chemical Identity & Physicochemical Data

The core structural deviation of Impurity 8 from the Cabozantinib intermediate lies in the linkage between the quinoline ring and the phenyl ring: an amine (-NH-) bridge replaces the standard ether (-O-) bridge.

Core Data Table

Property	Specification
Common Name	Cabozantinib Impurity 8
Chemical Name	4-[(6,7-dimethoxyquinolin-4-yl)amino]phenol
CAS Number	748707-58-6
Molecular Formula	
Molecular Weight	296.32 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in Water
pKa (Calculated)	~5.4 (Quinoline N), ~9.8 (Phenolic -OH)

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Structural Representation (SMILES)

COc1cc2c(Nc3ccc(O)cc3)ccnc2cc1OC

Formation Mechanism: The Ambident Nucleophile

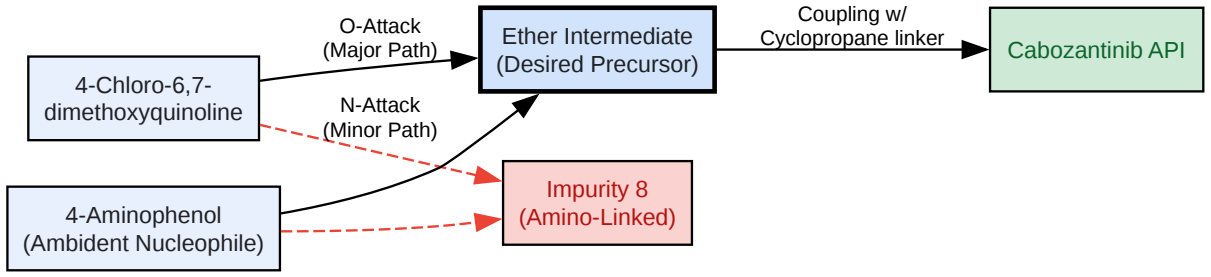
Impurity 8 is generated during the nucleophilic aromatic substitution (

) step of the Cabozantinib synthesis. The reaction involves 4-chloro-6,7-dimethoxyquinoline and 4-aminophenol.

- Desired Pathway (O-Alkylation): The hydroxyl group (-OH) of 4-aminophenol attacks the 4-position of the quinoline, forming the ether linkage. This requires specific base control (e.g., K-tert-butoxide or

) to deprotonate the phenol preferentially.
- Impurity Pathway (N-Alkylation): The amine group (-NH2) of 4-aminophenol acts as the nucleophile, attacking the quinoline to form the amine linkage (Impurity 8). This competes when reaction conditions (pH, solvent, temperature) favor the nitrogen nucleophile over the oxygen.

Pathway Diagram



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Figure 1: Competitive formation of the Ether Intermediate vs. the Amino-Linked Impurity 8 during the

synthesis step.

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Analytical Characterization Strategy

Distinguishing Impurity 8 from the desired ether intermediate is critical due to their similar molecular weights and polarities.

Mass Spectrometry (LC-MS)

- Ether Intermediate (Desired): MW 297.31 (Formula

  in ESI+).

- Impurity 8 (Amino): MW 296.32.[1]

- Differentiation: The mass difference is 1 Da. High-Resolution Mass Spectrometry (HRMS) easily resolves this (

  mass ~0.984 Da).

- Fragmentation: Impurity 8 shows a distinct fragmentation pattern retaining the C-N-C quinoline-phenyl bond, which is more stable than the C-O-C ether bond under collision-induced dissociation (CID).

HPLC Method Parameters

The presence of the secondary amine in Impurity 8 makes it more basic than the ether analog. This affects retention time significantly under pH-dependent gradients.

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Parameter	Recommended Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax SB-C18), 150 x 4.6 mm, 3.5 µm
Mobile Phase A	0.1% Formic Acid or Ammonium Acetate Buffer (pH 4.5)
Mobile Phase B	Acetonitrile : Methanol (50:50)
Gradient	10% B to 90% B over 20-30 mins
Detection	UV at 254 nm (Quinoline core absorption)
Elution Order	Impurity 8 typically elutes before the ether intermediate in acidic conditions due to protonation of the bridging amine.

Control & Mitigation

To minimize the formation of Impurity 8, synthetic protocols must prioritize O-selectivity:

- Base Selection: Use strong bases (e.g., Potassium tert-butoxide) to ensure full deprotonation of the phenol (-OH), making the phenoxide the dominant nucleophile.
- Solvent Polarity: Polar aprotic solvents (DMSO, DMF) enhance the nucleophilicity of the phenoxide ion.
- Temperature Control: Lower temperatures often favor the kinetic product (O-alkylation) over the thermodynamic equilibration which might favor N-alkylation in some substrates.

References

- PubChem. (n.d.). Compound Summary: 4-[(6,7-dimethoxyquinolin-4-yl)amino]phenol.[2][3] Retrieved from [Link]

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